

Personal protective equipment for handling 12-Bromododecanoic Acid

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Compound of Interest

Compound Name: 12-Bromododecanoic Acid

Cat. No.: B1204433

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Essential Safety and Handling Guide for 12-Bromododecanoic Acid

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **12-Bromododecanoic Acid**, ensuring laboratory safety and operational integrity.

This document provides critical safety and logistical information for the handling of **12-Bromododecanoic Acid** (CAS No. 73367-80-3). Adherence to these guidelines is essential for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

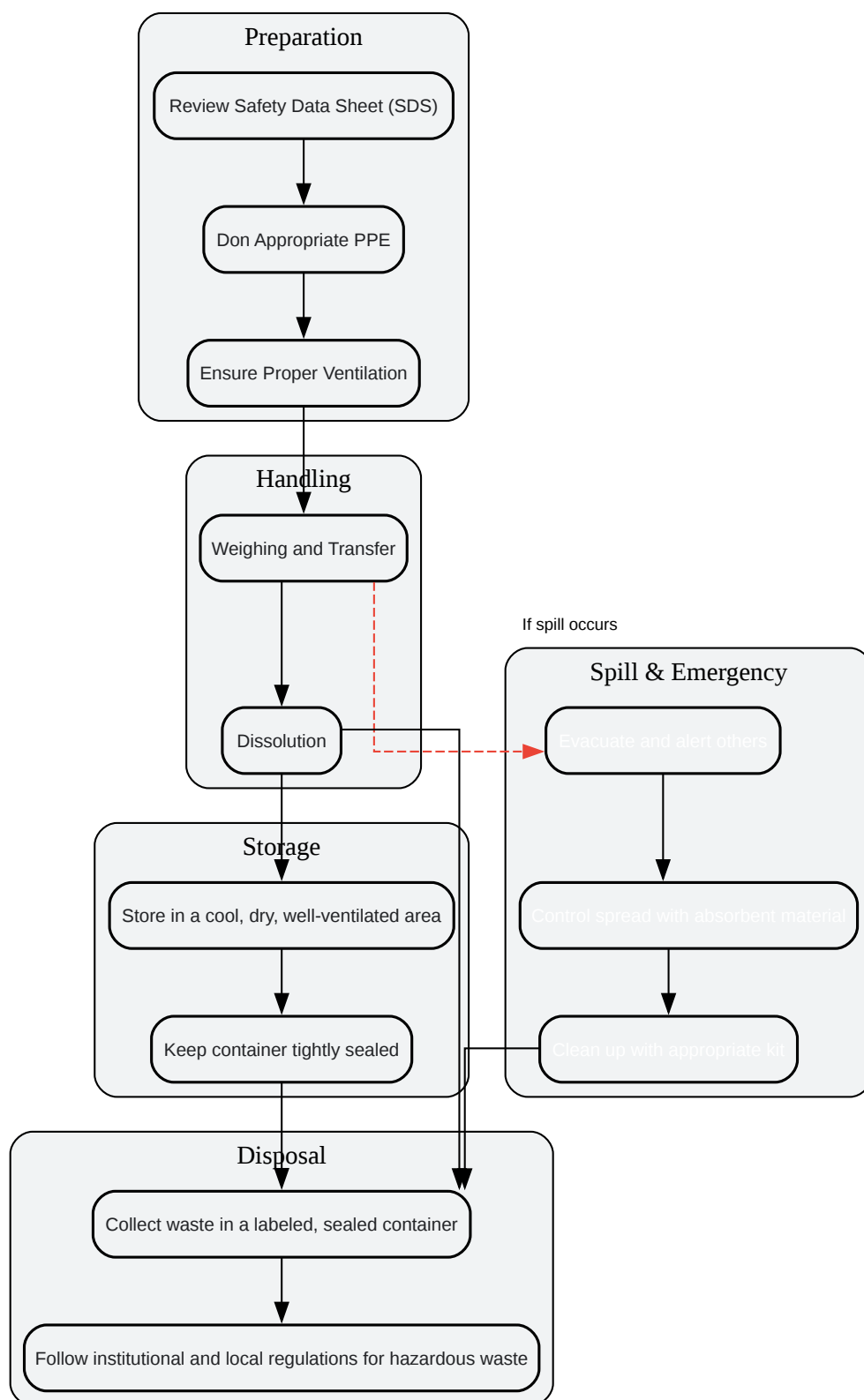
12-Bromododecanoic acid is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.^{[1][2]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent personal exposure.

Summary of Required Personal Protective Equipment

| Protection Type | Specific Recommendations | Source |
|------------------------|--|--------|
| Eye/Face Protection | Tight-sealing safety goggles or a face shield should be worn. [3] | [3] |
| Skin Protection | Chemical-resistant gloves (e.g., Neoprene) and a protective lab coat are required.[3][4] | [3][4] |
| Respiratory Protection | In case of dust generation or inadequate ventilation, a NIOSH/MSHA-approved respirator should be used.[1][3] | [1][3] |

Operational Plan for Handling 12-Bromododecanoic Acid

A systematic approach to handling **12-Bromododecanoic Acid**, from reception to disposal, is crucial for safety. The following workflow outlines the necessary steps.



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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. Page loading... [guidechem.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. na.bhs1.com [na.bhs1.com]
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